

Personal protective equipment for handling [pTyr5] EGFR (988-993)

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Compound of Interest

Compound Name: [pTyr5] EGFR (988-993)

Cat. No.: B12432972

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Essential Safety and Handling Guide for [pTyr5] EGFR (988-993)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the phosphorylated peptide [pTyr5] EGFR (988-993). The following procedures are designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

Physical and Chemical Properties

A summary of the key physical and chemical characteristics of [pTyr5] EGFR (988-993) is presented below. This information is essential for safe handling and storage.

Property	Value
Synonyms	DADE-{pTyr}-L
Molecular Formula	C33H46F3N6O19P
Molecular Weight	918.72
CAS Number	Not available
Form	Powder

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **[pTyr5] EGFR (988-993)** are acute oral toxicity and high aquatic toxicity with long-lasting effects[1]. It is harmful if swallowed[1]. Therefore, adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Safety goggles with side-shields[1]
Hand Protection	Protective gloves (e.g., nitrile)[1][2]
Body Protection	Impervious clothing, such as a lab coat[1]
Respiratory Protection	A suitable respirator should be used when engineering controls are insufficient or when handling the powder outside of a ventilated enclosure.[1]

Experimental Protocols: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the peptide and ensuring laboratory safety.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store the peptide in a tightly sealed container in a cool, well-ventilated area[1].
- For long-term stability, the powdered form should be stored at -20°C[1].
- If dissolved in a solvent, store at -80°C[1].
- Keep the product away from direct sunlight and sources of ignition[1].

Handling and Use:

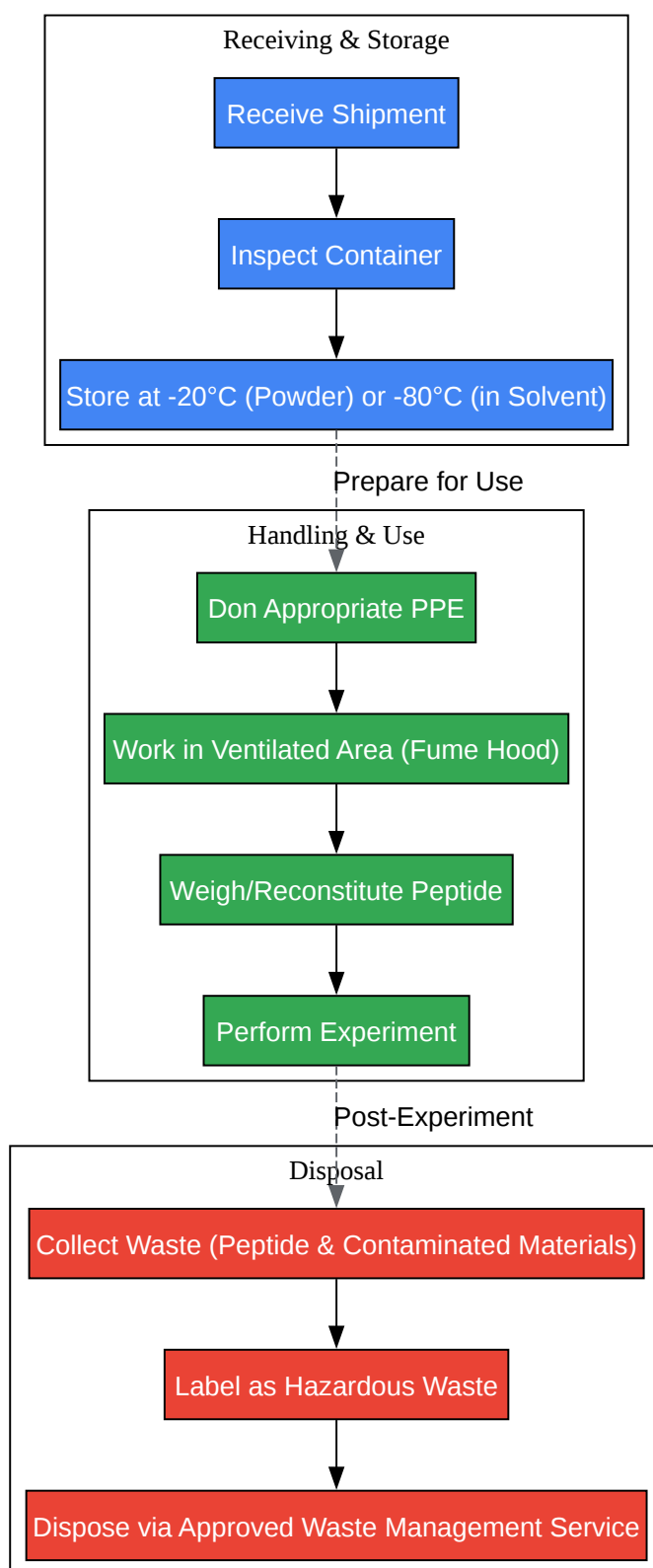
- All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols[1].
- Avoid all direct contact with the skin and eyes[1].
- Do not eat, drink, or smoke in the designated handling area[1].
- Wash hands thoroughly after handling the substance[1].
- Ensure that an accessible safety shower and eye wash station are available in the immediate work area[1].

Disposal Plan:

- Dispose of the contents and the container at an approved waste disposal facility[1].
- Avoid release into the environment, as the substance is very toxic to aquatic life[1].
- Collect any spillage and dispose of it as hazardous waste[1].

Workflow for Safe Handling of [pTyr5] EGFR (988-993)

The following diagram outlines the standard operating procedure for the safe handling of [pTyr5] EGFR (988-993) from receipt to disposal.



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Caption: Workflow for safe handling of **[pTyr5] EGFR (988-993)**.

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References

- 1. [pTyr5] EGFR (988-993) (TFA)|MSDS [dcchemicals.com]
- 2. Chapter 10: Personal Protective Equipment for Biohazards | Environmental Health & Safety | West Virginia University [ehs.wvu.edu]
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